

Goshuyuamide I: A Technical Guide to its Chemical Properties and Stability

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Compound of Interest

Compound Name: Goshuyuamide I

Cat. No.: B12375683

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Goshuyuamide I is a naturally occurring alkaloid isolated from the fruits of *Euodia rutaecarpa*, a plant used in traditional Chinese medicine. This compound has garnered interest within the scientific community for its potential therapeutic applications, notably in analgesia and as an anti-cancer agent. This technical guide provides a comprehensive overview of the known chemical properties and stability profile of **Goshuyuamide I**, offering essential data for researchers and professionals involved in drug discovery and development.

Chemical Properties

A thorough review of available scientific literature and chemical databases indicates a scarcity of publicly available, experimentally determined physicochemical data for **Goshuyuamide I**. While the molecular formula is established as $C_{19}H_{19}N_3O$, specific quantitative values for properties such as melting point, boiling point, pKa, and logP are not consistently reported.

For drug development purposes, it is crucial to experimentally determine these parameters. The following table summarizes the currently available information and highlights the data gaps.

| Property | Value | Source |
|-------------------|--------------------------------------------------|--------------|
| Molecular Formula | C ₁₉ H ₁₉ N ₃ O | [1] |
| Molecular Weight | 305.38 g/mol | Calculated |
| Appearance | - | Not Reported |
| Melting Point | - | Not Reported |
| Boiling Point | - | Not Reported |
| Solubility | - | Not Reported |
| pKa | - | Not Reported |
| logP | - | Not Reported |

Stability Profile

The stability of a potential drug candidate is a critical factor in its development. Stability studies are essential to understand how the compound's quality varies under the influence of environmental factors such as temperature, humidity, light, and pH. Currently, there are no specific published stability studies dedicated to **Goshuyuamide I**.

In the absence of direct data, a general understanding of the stability of similar alkaloid compounds suggests that **Goshuyuamide I** may be susceptible to degradation under harsh acidic, basic, oxidative, and photolytic conditions. To ensure the integrity of **Goshuyuamide I** during research and development, it is imperative to conduct comprehensive forced degradation studies.

Experimental Protocols for Stability Assessment

To address the gap in stability data, the following experimental protocols are recommended for a comprehensive forced degradation study of **Goshuyuamide I**. These protocols are based on established guidelines from the International Council for Harmonisation (ICH).

General Protocol for Forced Degradation Studies

A stock solution of **Goshuyuamide I** of known concentration should be prepared in a suitable solvent (e.g., methanol or acetonitrile). This stock solution will be subjected to the stress conditions outlined below. A control sample, protected from the stress conditions, should be analyzed concurrently. The degradation should be monitored using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric detection.

1. Acid Hydrolysis:

- Method: Treat the **Goshuyuamide I** solution with 0.1 M hydrochloric acid (HCl).
- Conditions: Heat the mixture at 60°C for a specified period (e.g., 2, 4, 8, 12, and 24 hours).
- Analysis: At each time point, withdraw an aliquot, neutralize it with an equivalent amount of 0.1 M sodium hydroxide (NaOH), and analyze by HPLC.

2. Base Hydrolysis:

- Method: Treat the **Goshuyuamide I** solution with 0.1 M sodium hydroxide (NaOH).
- Conditions: Maintain the mixture at room temperature for a specified period (e.g., 2, 4, 8, 12, and 24 hours).
- Analysis: At each time point, withdraw an aliquot, neutralize it with an equivalent amount of 0.1 M HCl, and analyze by HPLC.

3. Oxidative Degradation:

- Method: Treat the **Goshuyuamide I** solution with 3% hydrogen peroxide (H₂O₂).
- Conditions: Keep the mixture at room temperature for a specified period (e.g., 2, 4, 8, 12, and 24 hours).
- Analysis: Analyze the samples directly by HPLC at each time point.

4. Thermal Degradation:

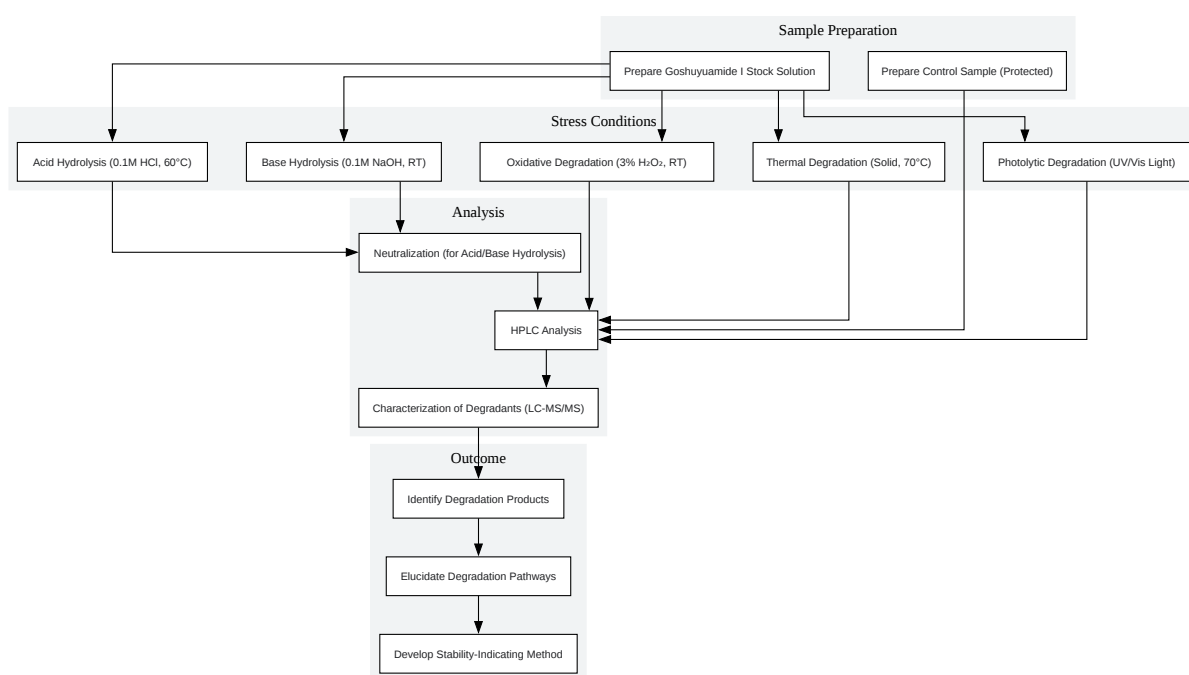
- Method: Expose a solid sample of **Goshuyuamide I** to dry heat.

- Conditions: Place the sample in a temperature-controlled oven at 70°C for a specified period (e.g., 24, 48, and 72 hours).
- Analysis: At each time point, dissolve a portion of the solid sample in a suitable solvent and analyze by HPLC.

5. Photolytic Degradation:

- Method: Expose a solution of **Goshuyuamide I** to light.
- Conditions: Place the solution in a photostability chamber and expose it to a light source that provides both UV and visible light, as per ICH Q1B guidelines. A control sample should be wrapped in aluminum foil to protect it from light.
- Analysis: Analyze both the exposed and control samples by HPLC at predetermined time intervals.

Workflow for Forced Degradation Study



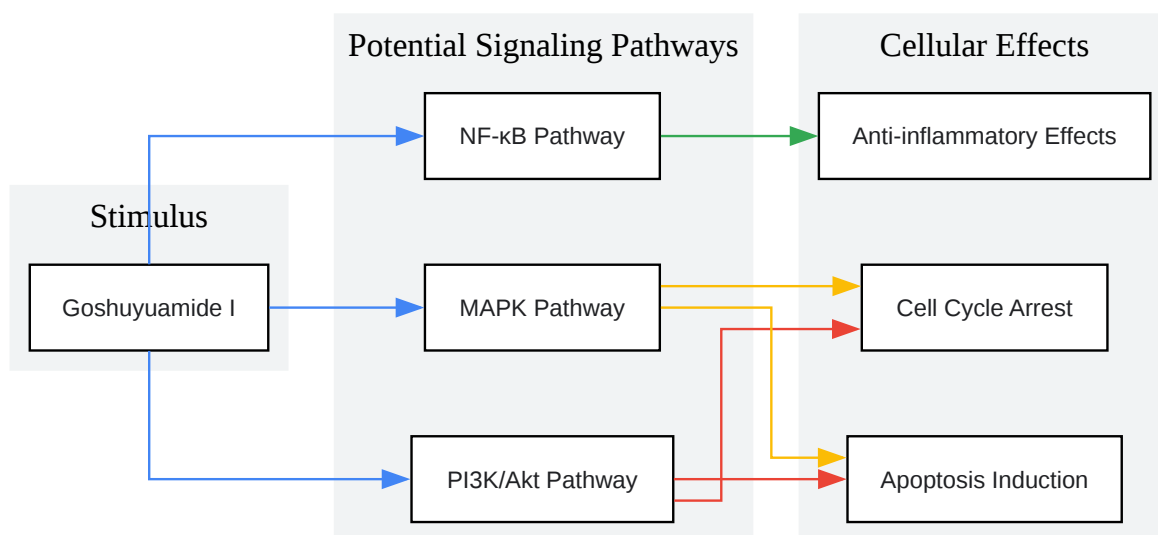
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Caption: Workflow for conducting forced degradation studies on **Goshuyuamide I**.

Signaling Pathways

The precise molecular mechanisms and signaling pathways through which **Goshuyuamide I** exerts its biological effects are not yet fully elucidated. However, based on its reported analgesic and anti-cancer activities, it is plausible that **Goshuyuamide I** may interact with pathways commonly associated with these effects. For instance, many natural alkaloids with anti-cancer properties have been shown to induce apoptosis through modulation of pathways such as the PI3K/Akt, MAPK, and NF- κ B signaling cascades. Further research is required to identify the specific molecular targets and pathways of **Goshuyuamide I**.

Hypothesized Signaling Pathway Involvement



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Caption: Hypothesized signaling pathways potentially modulated by **Goshuyuamide I**.

Conclusion

Goshuyuamide I presents an interesting profile for further investigation in drug development. However, a significant lack of fundamental chemical and stability data hinders its progress. The experimental protocols and workflows outlined in this guide provide a clear path for researchers to generate the necessary data to thoroughly characterize **Goshuyuamide I**. A comprehensive

understanding of its chemical properties, stability, and mechanism of action is essential for unlocking its full therapeutic potential.

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References

- 1. Anti-inflammatory and anti-infectious effects of Evodia rutaecarpa (Wuzhuyu) and its major bioactive components - PMC [pmc.ncbi.nlm.nih.gov]
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